

solid-phase extraction protocol for N-desethylamodiaquine

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Compound of Interest

Compound Name: *N-Desethylamodiaquine-D5 dihydrochloride*

CAS No.: 1216894-33-5

Cat. No.: B595931

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Application Note: High-Selectivity Solid-Phase Extraction (SPE) of N-Desethylamodiaquine from Human Plasma

Executive Summary & Scientific Context

N-desethylamodiaquine (NDEA) is the biologically active metabolite of the antimalarial drug Amodiaquine (AQ). While AQ has a short half-life, NDEA persists in plasma for weeks, making it the primary marker for therapeutic monitoring and resistance surveillance.

The Analytical Challenge: Direct analysis of NDEA in plasma is complicated by:

- **Phospholipid Interference:** Endogenous lipids cause significant ion suppression in LC-MS/MS, particularly in the retention time window of hydrophobic bases like NDEA.
- **Protein Binding:** NDEA exhibits moderate protein binding, requiring disruption prior to extraction.

- **Basic Chemistry:** As a secondary amine, NDEA is basic. Traditional Liquid-Liquid Extraction (LLE) often suffers from variable recovery due to emulsion formation or pH sensitivity.

The Solution: This protocol utilizes Mixed-Mode Strong Cation Exchange (MCX). This mechanism provides a "self-validating" orthogonality: it retains the analyte based on charge (locking it to the sorbent) while allowing aggressive organic washing to remove neutral interferences (lipids), followed by pH switching for elution.

Physicochemical Profile & Mechanism Design

To design a robust extraction, we must exploit the molecule's properties.

Property	Value (Approx)	Implication for SPE
Structure	4-[(7-chloroquinolin-4-yl)amino]-2-[(ethylamino)methyl]phenol	Contains a secondary amine (basic) and a quinoline ring.
pKa	~8.5 (Amine), ~4.0 (Quinoline N)	At pH < 6, the amine is positively charged ().
LogP	~3.8 (Lipophilic)	Requires organic solvents for elution; prone to hydrophobic non-specific binding.

The MCX Logic:

- **Acidify Sample:** Drive pH to ~2.0. NDEA becomes fully protonated ().
- **Load:** Analyte binds to the sorbent via Ionic Interaction (Strong Cation Exchange).
- **Wash 1 (Acidic):** Removes proteins and hydrophilic interferences. NDEA remains locked ionically.

- Wash 2 (100% Organic): Removes hydrophobic neutrals and phospholipids. NDEA remains locked ionically.
- Elute (Basic): Shift pH to > 10. NDEA is deprotonated (neutralized), breaking the ionic bond, and elutes in the organic solvent.

Materials & Reagents

- SPE Cartridge: Polymeric Mixed-Mode Strong Cation Exchange (e.g., Oasis MCX, Strata-X-C, or Bond Elut Plexa PCX).
 - Format: 30 mg / 1 cc cartridge (or 96-well plate equivalent).
- Internal Standard (IS): N-desethylamodiaquine-d5 or Amodiaquine-d10 (Isotopically labeled IS is mandatory for LC-MS to correct for matrix effects).
- Reagents:
 - Phosphoric Acid (), 85%.
 - Formic Acid (FA).
 - Methanol (MeOH), LC-MS Grade.
 - Acetonitrile (ACN), LC-MS Grade.
 - Ammonium Hydroxide (), 28-30%.
 - Water, Milli-Q/LC-MS Grade.

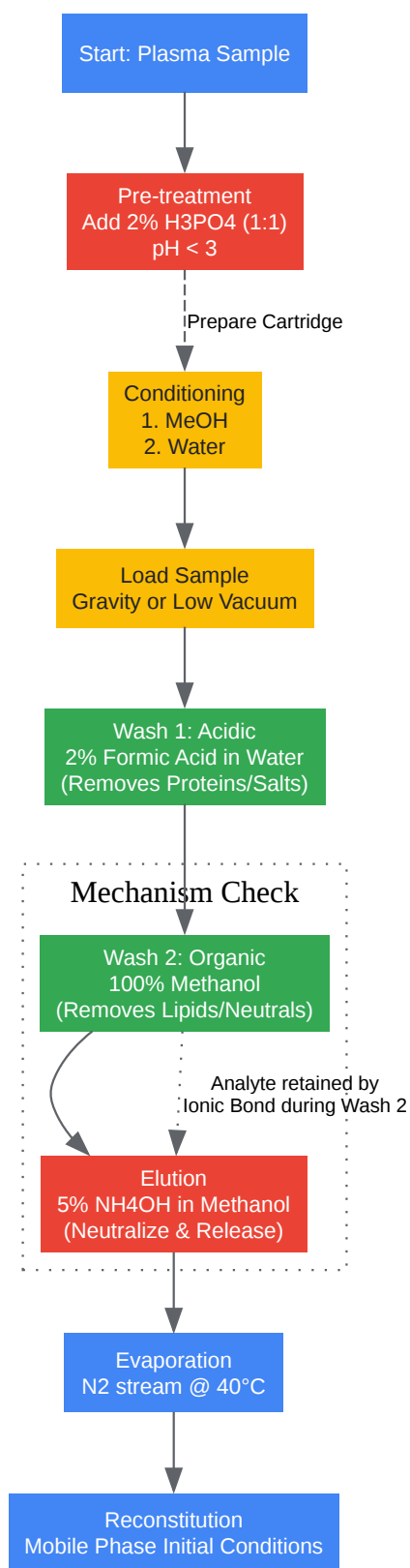
Detailed Experimental Protocol

Step 1: Sample Pre-treatment

Rationale: Disruption of protein binding and ionization of the analyte.

- Thaw plasma samples at room temperature and vortex.
- Aliquot 200 µL of plasma into a clean tube.
- Add 20 µL of Internal Standard working solution.
- Add 200 µL of 2%
in Water.
 - Critical: This lowers pH to ~2.0, ensuring NDEA is positively charged.
- Vortex for 30 seconds and centrifuge at 10,000 x g for 5 minutes (to pellet any precipitated debris).

Step 2: SPE Workflow (MCX)



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Figure 1: Mixed-Mode Cation Exchange Workflow for NDEA. The dual-wash step ensures removal of both hydrophilic and hydrophobic interferences.

Detailed Steps:

- Conditioning:
 - 1.0 mL Methanol.
 - 1.0 mL Water.
- Loading:
 - Load the pre-treated supernatant (~400 µL) onto the cartridge.
 - Flow rate: ~1 mL/min (gravity or low vacuum).
- Wash 1 (Aqueous/Acidic):
 - 1.0 mL 2% Formic Acid in Water.
 - Purpose: Removes salts and hydrophilic proteins. The acid keeps NDEA charged and bound.
- Wash 2 (Organic/Neutral):
 - 1.0 mL 100% Methanol.
 - Purpose: CRITICAL STEP. This removes neutral lipids and hydrophobic interferences. Because NDEA is ionically bound, it will not wash off in MeOH.
- Elution:
 - 2 x 500 µL 5%

in Methanol.
 - Purpose: The high pH neutralizes the amine on NDEA, breaking the ionic bond. The organic solvent solubilizes the now-neutral molecule.

- Post-Extraction:
 - Evaporate eluate to dryness under Nitrogen at 40°C.
 - Reconstitute in 100 µL of Mobile Phase (e.g., 10% ACN / 90% Water + 0.1% FA).

LC-MS/MS Parameters (Guideline)

To complete the protocol, the following chromatographic conditions are recommended for the reconstituted sample:

- Column: C18 (e.g., Waters XBridge or Agilent Zorbax), 3.5 µm, 2.1 x 50 mm.
- Mobile Phase A: 10 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient: 5% B to 95% B over 4 minutes.
- Transitions (MRM):
 - NDEA: m/z 328.1
283.1 (Quantifier).
 - IS (NDEA-d5): m/z 333.1
288.1.

Validation & Quality Control

A self-validating protocol must meet specific acceptance criteria.

Parameter	Acceptance Criteria	Troubleshooting Failure
Recovery	> 80% (Consistent)	If low: Check pH of load (must be acidic) or Elution solvent strength (ensure fresh).
Matrix Factor	0.85 – 1.15	If ion suppression occurs: Increase Wash 2 volume or switch Wash 2 to 50:50 MeOH:ACN.
Linearity		Range: 1.0 ng/mL – 1000 ng/mL. [2]
Precision (CV)	< 15%	Check pipetting accuracy and IS equilibration time.

References

- WorldWide Antimalarial Resistance Network (WWARN). (n.d.). Sample analysis: Amodiaquine and Desethylamodiaquine. Retrieved from [\[Link\]](#)
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Sources

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